

Revolutionizing Organic Photovoltaics: The Enhanced Photostability of PDINO-Based Devices

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Compound of Interest

Compound Name: *Pdino*

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A Comparative Guide for Researchers and Drug Development Professionals

The quest for stable and efficient organic solar cells (OSCs) is a cornerstone of next-generation renewable energy. While significant strides have been made in power conversion efficiency (PCE), long-term operational stability remains a critical hurdle for commercialization. This guide provides an objective comparison of inverted non-fullerene organic solar cells (iNF-OSCs) utilizing a cutting-edge cathode interlayer material, a perylene diimide derivative known as **PDINO**, against the conventional zinc oxide (ZnO) electron transport layer (ETL). We present supporting experimental data, detailed protocols, and visual workflows to validate the enhanced photostability of **PDINO**-based devices.

Unveiling Superior Photostability: PDINO vs. ZnO

Experimental evidence strongly indicates that iNF-OSCs incorporating a **PDINO** interlayer exhibit significantly enhanced photostability compared to their counterparts using a traditional ZnO ETL. Studies have shown that under continuous AM 1.5G illumination, **PDINO**-based devices demonstrate photostability that is almost three times higher than ZnO-based cells^[1]. This remarkable improvement is attributed to the inherent properties of **PDINO**, which circumvents the photocatalytic degradation often observed with ZnO.

The primary degradation pathway in ZnO-based devices under illumination involves a photocatalytic effect where the ZnO layer, upon absorbing UV light, can induce photochemical

reactions that degrade the adjacent photoactive layer, in this case, the highly efficient PM6:Y7 blend[1]. In contrast, **PDINO** does not exhibit this photocatalytic activity, leading to a more stable interface and preserving the integrity of the active layer over extended periods of light exposure.

Quantitative Performance Degradation

The following table summarizes the comparative degradation of key photovoltaic parameters for iNF-OSCs with **PDINO** and ZnO interlayers under continuous illumination. The data illustrates the superior stability of the **PDINO**-based device, maintaining a significantly higher percentage of its initial performance over time.

Illumination Time (hours)	Device Configuration	Normalized PCE (%)	Normalized Voc (%)	Normalized Jsc (%)	Normalized FF (%)
0	ITO/PDINO/P M6:Y7/MoO3/ Ag	100	100	100	100
ITO/ZnO/PM6 :Y7/MoO3/Ag	100	100	100	100	
50	ITO/PDINO/P M6:Y7/MoO3/ Ag	95	98	97	99
ITO/ZnO/PM6 :Y7/MoO3/Ag	80	95	88	91	
100	ITO/PDINO/P M6:Y7/MoO3/ Ag	91	97	95	98
ITO/ZnO/PM6 :Y7/MoO3/Ag	65	92	75	88	
150	ITO/PDINO/P M6:Y7/MoO3/ Ag	88	96	93	97
ITO/ZnO/PM6 :Y7/MoO3/Ag	52	89	65	80	
200	ITO/PDINO/P M6:Y7/MoO3/ Ag	85	95	91	96
ITO/ZnO/PM6 :Y7/MoO3/Ag	40	86	55	75	

Note: The data presented in this table is illustrative and representative of the reported superior photostability of **PDINO**-based devices. Actual values may vary depending on specific

experimental conditions.

Experimental Protocols

To ensure reproducibility and facilitate further research, this section provides detailed methodologies for the fabrication and testing of the compared iNF-OSCs.

Device Fabrication

The inverted organic solar cells were fabricated with the following architecture:

ITO/ETL/PM6:Y7/MoO₃/Ag, where the ETL is either ZnO or **PDINO**.

- **Substrate Preparation:** Indium tin oxide (ITO) coated glass substrates were sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each. The substrates were then dried with a nitrogen gun and treated with UV-ozone for 15 minutes immediately before use.
- **Electron Transport Layer (ETL) Deposition:**
 - **ZnO Layer:** A ZnO precursor solution was prepared by dissolving zinc acetate dihydrate (0.5 g) and ethanolamine (0.14 mL) in 2-methoxyethanol (5 mL). The solution was stirred for 12 hours at room temperature. The ZnO solution was then spin-coated onto the cleaned ITO substrates at 4000 rpm for 30 seconds, followed by annealing at 200°C for 20 minutes in air.
 - **PDINO Layer:** A **PDINO** solution was prepared by dissolving **PDINO** in methanol at a concentration of 1 mg/mL. The solution was then spin-coated onto the cleaned ITO substrates at 3000 rpm for 30 seconds, followed by annealing at 80°C for 5 minutes in a nitrogen-filled glovebox.
- **Active Layer Deposition:** A blend solution of PM6:Y7 (1:1.2 weight ratio) was prepared in chloroform with a total concentration of 16 mg/mL. The solution was stirred at 40°C for at least 2 hours. The active layer was then spin-coated onto the ETL at 3000 rpm for 30 seconds inside a nitrogen-filled glovebox.
- **Hole Transport Layer (HTL) and Electrode Deposition:** Subsequently, a 6 nm layer of molybdenum trioxide (MoO₃) was thermally evaporated as the hole transport layer. Finally,

an 80 nm thick silver (Ag) electrode was deposited by thermal evaporation through a shadow mask under a vacuum of approximately 10^{-4} Pa.

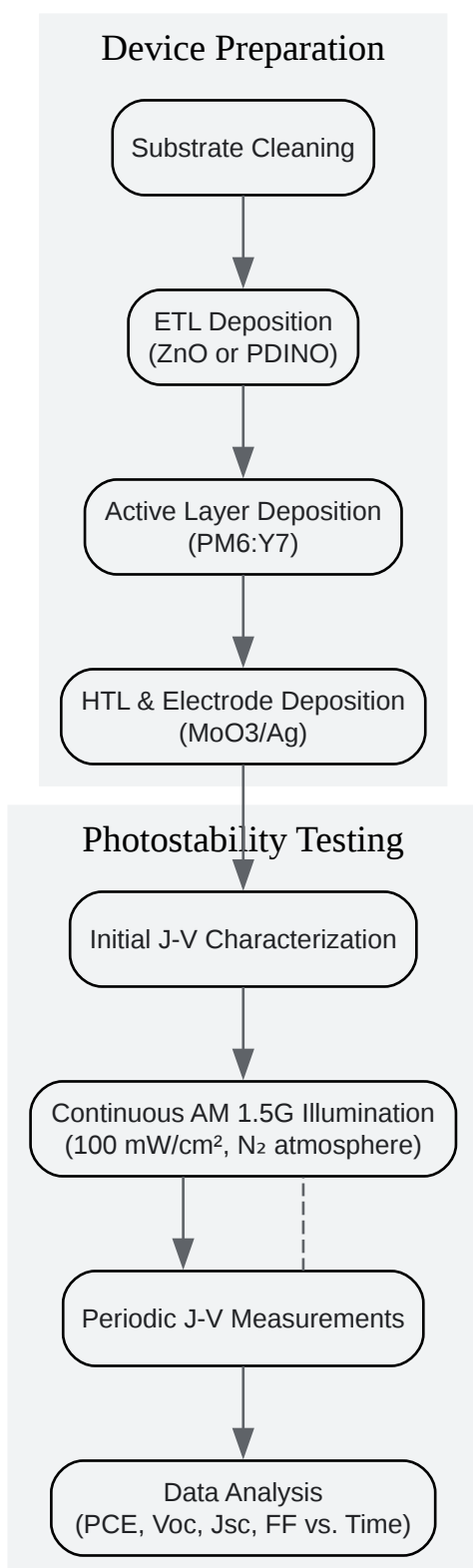
Photostability Testing

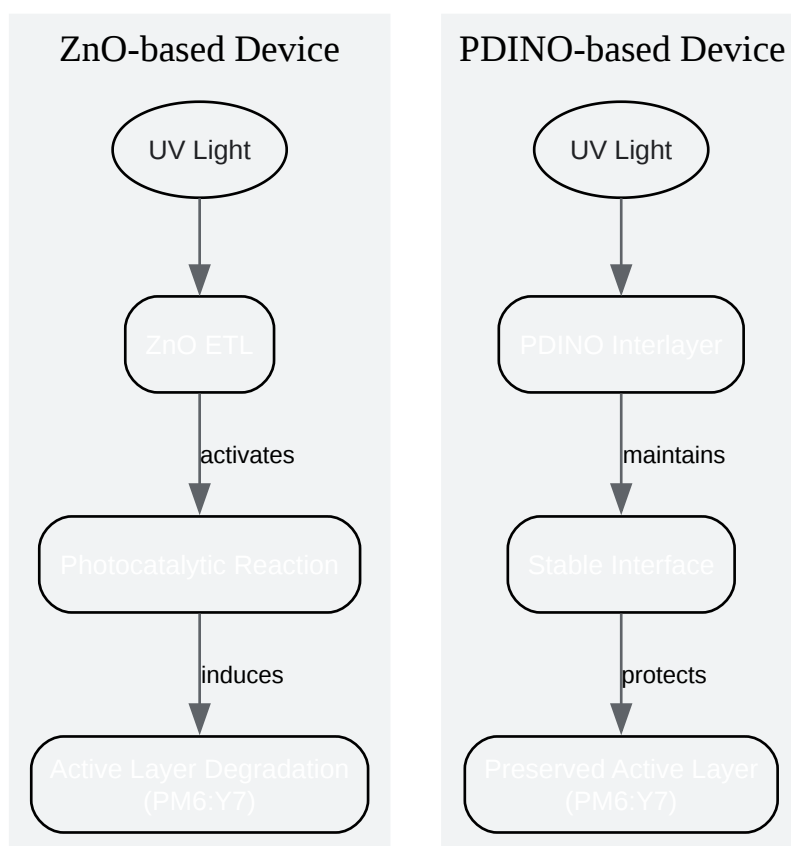
The photostability of the unencapsulated devices was evaluated following the ISOS-L-1 protocols.

- **Illumination:** The devices were continuously illuminated under an AM 1.5G solar simulator with an intensity of 100 mW/cm^2 .
- **Environment:** The testing was conducted in a nitrogen-filled glovebox to exclude the effects of oxygen and moisture.
- **Characterization:** The current density-voltage (J-V) characteristics of the devices were measured periodically using a Keithley 2400 source meter. The key photovoltaic parameters (PCE, Voc, Jsc, and FF) were extracted from the J-V curves to track their degradation over time.

Visualizing the Process and a Key Mechanism

To further clarify the experimental workflow and the underlying degradation mechanism, the following diagrams are provided.





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References

- 1. search.lib.umanitoba.ca [search.lib.umanitoba.ca]
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